

Technical Guide: Physicochemical Properties and Synthesis of *tert*-Butyl Methyl Malonate

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Compound of Interest

Compound Name: *tert*-Butyl methyl malonate

Cat. No.: B153513

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, specifically the boiling point, and a detailed experimental protocol for the synthesis of ***tert*-butyl methyl malonate**. This information is critical for professionals in chemical research and drug development who utilize this compound as a key intermediate in the synthesis of complex organic molecules.

Core Physicochemical Data

The boiling point of ***tert*-butyl methyl malonate** is a crucial parameter for its purification and handling. As with many organic compounds, its boiling point is highly dependent on the ambient pressure. Distillation under reduced pressure is a common technique employed to purify this compound, preventing potential decomposition at higher temperatures.

Boiling Point Data

Temperature (°C)	Pressure (mmHg)	Notes
80	11	Reported by multiple chemical suppliers. [1] [2] [3]
84	15	
213-215	760 (Atmospheric)	Presumed at atmospheric pressure, less commonly cited. [1]

Experimental Protocols

The following is a representative experimental protocol for the synthesis of **tert-butyl methyl malonate**. This procedure is adapted from established literature methods and is provided for informational purposes.

Synthesis of tert-Butyl Methyl Malonate

Materials:

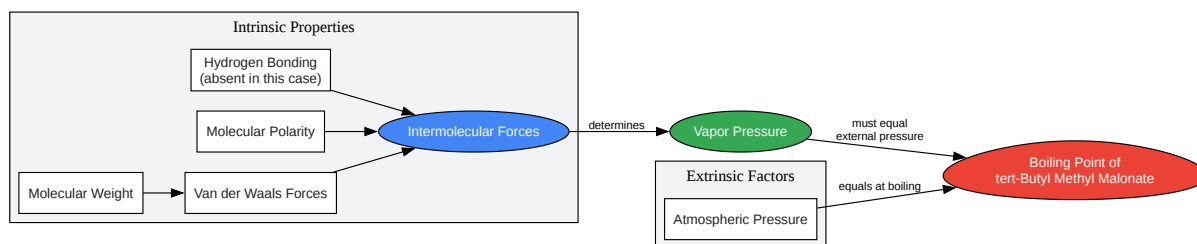
- Mono-tert-butyl malonate
- Methanol
- Hafnium(IV) chloride tetrahydrofuran complex (1:2)
- Dichloromethane
- Saturated saline solution
- Anhydrous magnesium sulfate
- n-hexane
- Ethyl acetate

Procedure:

- To a 200 mL round bottom flask equipped with a magnetic stirrer, add mono-tert-butyl malonate (3.0 g, 18.7 mmol) and methanol (70 mL).[\[2\]](#)[\[3\]](#)
- To this solution, add hafnium(IV) chloride tetrahydrofuran complex (1:2) (88 mg, 0.19 mmol).[\[2\]](#)[\[3\]](#)
- Stir the reaction mixture at room temperature for 48 hours.[\[2\]](#)[\[3\]](#)
- Upon completion of the reaction, add saturated saline solution to the mixture.
- Extract the aqueous mixture with dichloromethane (3 x 70 mL).[\[2\]](#)[\[3\]](#)
- Combine the organic layers and dry with anhydrous magnesium sulfate.[\[2\]](#)[\[3\]](#)
- Concentrate the organic solution under reduced pressure to remove the solvent.[\[2\]](#)[\[3\]](#)
- Purify the crude product by silica gel column chromatography using a mixture of n-hexane and ethyl acetate (50:50) as the eluent to afford the target compound as a colorless oily liquid.[\[2\]](#)

Logical Relationships in Boiling Point Determination

The boiling point of a pure substance is a reflection of the strength of its intermolecular forces and its vapor pressure, which is in turn influenced by external pressure. The following diagram illustrates this relationship for **tert-butyl methyl malonate**.



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Caption: Factors influencing the boiling point of **tert-butyl methyl malonate**.

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